

Essential Safety and Operational Guide for Handling 4-Fluorophenethylamine

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Compound of Interest

Compound Name: 4-Fluorophenethylamine

Cat. No.: B075468

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **4-Fluorophenethylamine**, including operational procedures and disposal plans, to foster a secure laboratory environment.

Chemical and Hazard Profile

4-Fluorophenethylamine is a chemical compound that requires careful handling due to its hazardous properties. It is classified as toxic if swallowed, in contact with skin, or inhaled, and can cause severe skin burns and eye damage.^[1] It is also a combustible liquid. Adherence to strict safety protocols is crucial to mitigate risks.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Fluorophenethylamine**:

Property	Value	Source
Molecular Formula	C8H10FN	[1] [2]
Molecular Weight	139.17 g/mol	[1]
CAS Number	1583-88-6	[2]
Density	1.061 g/mL at 25 °C	
Boiling Point	50-52 °C at 0.15 mmHg	
Flash Point	79 °C (174.2 °F) - closed cup	
Refractive Index	n20/D 1.5072	

Personal Protective Equipment (PPE)

When handling **4-Fluorophenethylamine**, the use of appropriate personal protective equipment is mandatory to ensure personal safety. At a minimum, this includes:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#) Standard prescription glasses are not sufficient.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required.
 - Lab Coat: A flame-resistant lab coat should be worn.[\[4\]](#)
 - Clothing: Long pants and closed-toe shoes are mandatory.[\[4\]](#) Avoid synthetic clothing.[\[4\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator with a type ABEK (EN14387) filter if working outside of a fume hood or if there is a risk of inhalation.[\[3\]](#)

Operational Plan: Step-by-Step Handling and Disposal

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Keep away from open flames, hot surfaces, and sources of ignition.[3]
- Have spill control materials (e.g., inert absorbent material like sand or silica gel) readily available.[3]

2. Handling Procedure:

- Do not eat, drink, or smoke when using this product.[2]
- Avoid breathing mist, vapors, or aerosols.[2]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Take off immediately all contaminated clothing and wash it before reuse.[2]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep containers tightly closed.[3]
- Store in a locked-up and corrosives area.[3]
- Incompatible with strong oxidizing agents.[3]

4. Spill Response:

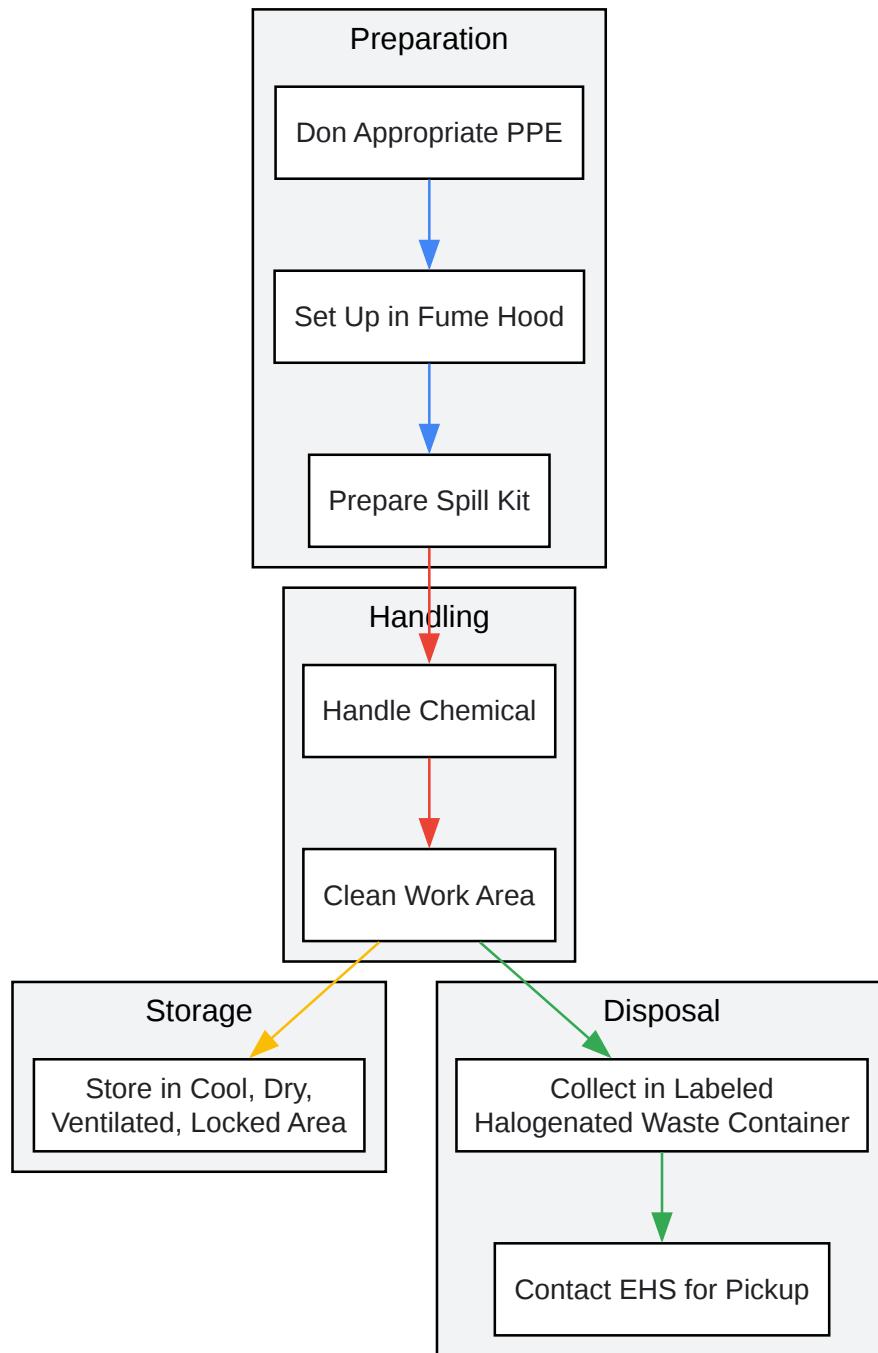
- Evacuate the area and alert others.
- For small spills, use an inert absorbent material to soak up the chemical.
- Place the absorbed material into a suitable, closed container for disposal.[3]
- For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.

5. Disposal Protocol:

- **4-Fluorophenethylamine** is considered hazardous waste and must not be disposed of down the drain or in regular trash.[5]
- It should be classified as "Halogenated Organic Waste".[5]
- Collect all waste containing this chemical, including contaminated consumables and rinsate, in a designated and properly labeled hazardous waste container.[5]
- The initial rinse of any glassware that has come into contact with the chemical should be collected as hazardous waste.[5]
- Arrange for disposal through your institution's EHS office or a licensed hazardous waste disposal company.[3]

Workflow for Handling and Disposal of 4-Fluorophenethylamine

Workflow for Handling and Disposal of 4-Fluorophenethylamine

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Caption: Logical workflow for the safe handling and disposal of **4-Fluorophenethylamine**.

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